

safety data sheet (SDS) for 2-Chloro-6-phenoxybenzotrile handling

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Chloro-6-phenoxybenzotrile

CAS No.: 91692-70-5

Cat. No.: B3031994

[Get Quote](#)

Technical Safety Protocol: **2-Chloro-6-phenoxybenzotrile** Handling

CAS: 91692-70-5 | Formula: $C_{13}H_8ClNO$ | M.W.: 229.66 g/mol [1][2]

Executive Summary & Compound Profile

This technical guide establishes the safe handling protocols for **2-Chloro-6-phenoxybenzotrile**, a functionalized aryl nitrile intermediate often utilized in the synthesis of agrochemicals and pharmaceutical scaffolds.[1][2] Unlike standard laboratory reagents, this compound presents a dual-hazard profile: acute toxicity associated with the benzotrile pharmacophore and irritation potential from the halogenated aromatic system.[1][2]

Critical Safety Axiom: While aryl nitriles are kinetically more stable than their aliphatic counterparts, they must be treated as potential cyanide generators under thermal stress or metabolic processing.[1] All handling protocols below are designed to mitigate this specific "worst-case" risk.

Physical & Chemical Properties (Predicted/Analogous)

Property	Value / Description	Causality for Handling
Physical State	Solid (Crystalline Powder)	Requires anti-static weighing to prevent aerosolization.[1][2]
Melting Point	> 50°C (Predicted based on analogs)	Store in a cool, dry place to prevent caking or partial fusion.[1][2]
Solubility	Low in water; Soluble in organic solvents (DMSO, DCM)	Spill Cleanup: Do not use water alone; use organic solvent-dampened pads.[1][2]
Reactivity	Stable under normal conditions. Hydrolyzes in strong acid/base.[1][2]	Incompatibility: Keep away from strong oxidizers and acids (risk of HCN release).[1][3]

Hazard Identification & Risk Assessment

Based on GHS Classification of structural analogs (e.g., 2-Chloro-6-fluorobenzonitrile).[1][2]

Signal Word:WARNING

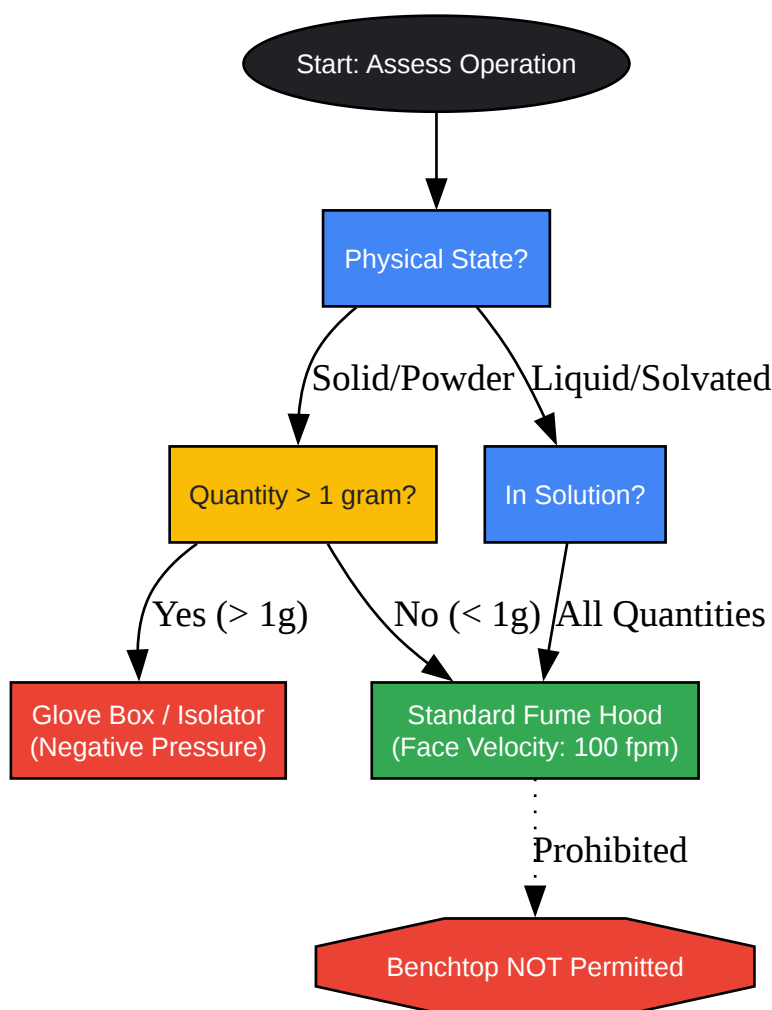
Hazard Class	H-Code	Hazard Statement	Mechanism of Action
Acute Toxicity	H302 + H312 + H332	Harmful if swallowed, in contact with skin, or inhaled.[2][4]	Systemic absorption may interfere with cellular respiration (cytochrome oxidase inhibition).[1]
Skin/Eye Irritant	H315 / H319	Causes skin irritation / Causes serious eye irritation.[1][4][5]	Electrophilic attack on mucosal membranes; mechanical irritation from particulates.[1][2]
STOT - SE	H335	May cause respiratory irritation.[1][2][4][5][6][7]	Inhalation of dust triggers inflammatory response in the upper respiratory tract.[1][2]

Engineering Controls: Hierarchy of Defense

The primary defense against **2-Chloro-6-phenoxybenzotrile** is containment.[1][2] Reliance solely on PPE is a critical failure mode in drug development environments.[1][2]

Handling Decision Logic

The following decision tree dictates the required engineering controls based on the quantity and state of the material.



[Click to download full resolution via product page](#)

Personal Protective Equipment (PPE) Matrix

Rationale: Aryl nitriles can penetrate standard latex.[1][2] The protocols below prioritize permeation resistance.

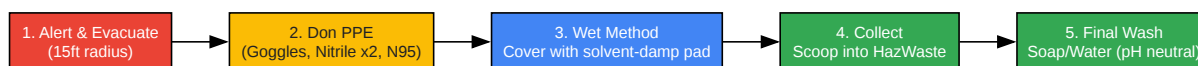
- Hand Protection:
 - Standard Handling: Double-gloving with Nitrile (minimum 5 mil).[1][2]
 - Why? Nitrile offers excellent splash protection against the organic solvents (e.g., DCM, DMSO) likely used to dissolve the compound.[2]
 - Immersion/Spill: Silver Shield / Laminate gloves.[1]

- Why? Extended contact requires a barrier against both the carrier solvent and the nitrile moiety.[1][2]
- Respiratory Protection:
 - If working outside a fume hood (Emergency only): Full-face respirator with P100 (HEPA) + Organic Vapor (OV) cartridges.[1][2]
 - Why? P100 stops the dust; OV captures any potential volatile hydrolysis products.[1][2]
- Eye/Body:
 - Chemical Safety Goggles (indirect venting) are mandatory.[1][2] Safety glasses are insufficient due to the risk of airborne dust entering from the side.[1][2]

Emergency Response Protocols

A. Spill Decontamination Workflow

Objective: Remove the hazard without generating dust or allowing drain entry.[1][2][6][7]



[Click to download full resolution via product page](#)

B. Fire Fighting Measures

- Extinguishing Media: Dry chemical, CO₂, or alcohol-resistant foam.[1][2]
- DO NOT USE: High-volume water jet.
 - Causality: Water jets can disperse the toxic dust.[1][2] Furthermore, thermal hydrolysis in the presence of water may accelerate the release of Hydrogen Cyanide (HCN) or HCl gas. [2]
- Combustion Products: Carbon oxides, Nitrogen oxides (NO_x), Hydrogen chloride (HCl), Hydrogen cyanide (HCN).[1]

C. First Aid (Cyanide Awareness)

While **2-Chloro-6-phenoxybenzotrile** is an aryl nitrile and releases cyanide less readily than aliphatic nitriles, medical personnel must be informed of the potential for cyanide toxicity.^{[1][2]}

- Inhalation: Remove to fresh air. Oxygen is the primary treatment.^{[1][2]}
- Skin: Wash with soap and water for 15 minutes.^{[1][2]} Discard contaminated leather (it absorbs the chemical).^{[1][2]}
- Ingestion: Do not induce vomiting. If conscious, rinse mouth. Transport to ER immediately with the SDS.^[1]

Storage & Stability

- Conditions: Store in a tightly closed container in a dry, well-ventilated area.
- Temperature: Ambient (15–25°C) is generally sufficient, but cool storage (2–8°C) is preferred for long-term reference standard stability.^{[1][2]}
- Incompatibilities:
 - Strong Oxidizing Agents: Fire risk.^{[1][5][8]}
 - Strong Acids/Bases: Can hydrolyze the nitrile group to an amide/acid, potentially releasing ammonia or hazardous fumes.^[1]

Disposal Considerations

- Protocol: Dissolve in a combustible solvent (if not already liquid) and burn in a chemical incinerator equipped with an afterburner and scrubber.^[1]
- Why Scrubber? Incineration will generate HCl and NO_x; the scrubber is legally required to neutralize these acid gases before release.^[1]
- Prohibition: Never dispose of nitrile compounds down the drain; they can disrupt microbial action in water treatment plants.^[1]

References

- PubChem. (2025).[1][2] 2-Chloro-6-benzyloxybenzotrile Compound Summary. National Library of Medicine.[1][2] Retrieved from [[Link](#)]
- European Chemicals Agency (ECHA). (n.d.).[1][2] C&L Inventory: Benzotrile derivatives. Retrieved from [[Link](#)][1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Ethanol | CH₃CH₂OH | CID 702 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. asianpubs.org [asianpubs.org]
- 3. international.brand.akzonobel.com [international.brand.akzonobel.com]
- 4. WERCS Studio - Application Error [assets.thermofisher.com]
- 5. Full collection of Hazard statements. In force from 17 October 2020 [msds-europe.com]
- 6. oxfordlabchem.com [oxfordlabchem.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. chem-space.com [chem-space.com]
- To cite this document: BenchChem. [safety data sheet (SDS) for 2-Chloro-6-phenoxybenzotrile handling]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3031994/docs#safety-data-sheet-sds-for-2-chloro-6-phenoxybenzotrile-handling>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)